

ethyl vinyl ether as a versatile building block in organic synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl vinyl ether

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Ethyl Vinyl Ether: A Versatile Building Block in Organic Synthesis

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Ethyl vinyl ether (EVE), with the chemical formula $\text{CH}_3\text{CH}_2\text{OCH}=\text{CH}_2$, is a highly reactive and versatile organic compound.^[1] As the simplest enol ether that is liquid at room temperature, its dual functionality, comprising an electron-rich vinyl group and an ether moiety, makes it an invaluable reagent and monomer in a multitude of synthetic applications.^{[1][2]} This guide explores the core applications of **ethyl vinyl ether** in organic synthesis, focusing on its role in cycloaddition reactions, as a protecting group, and in polymerization, providing detailed experimental protocols and data for the modern researcher.

Physicochemical and Reactivity Profile

Ethyl vinyl ether is a colorless, volatile, and extremely flammable liquid characterized by a distinct ether-like odor.^{[2][3]} Its high reactivity stems from the electron-donating nature of the ethoxy group, which polarizes the carbon-carbon double bond, making it susceptible to electrophilic attack and a willing participant in various pericyclic reactions.^[2] The compound is stable under basic conditions but readily hydrolyzes in the presence of aqueous acid to form acetaldehyde and ethanol.^[4] It is also prone to self-polymerization, which can be initiated by heat, light, or acid catalysts, necessitating the addition of stabilizers for storage.^{[3][4]}

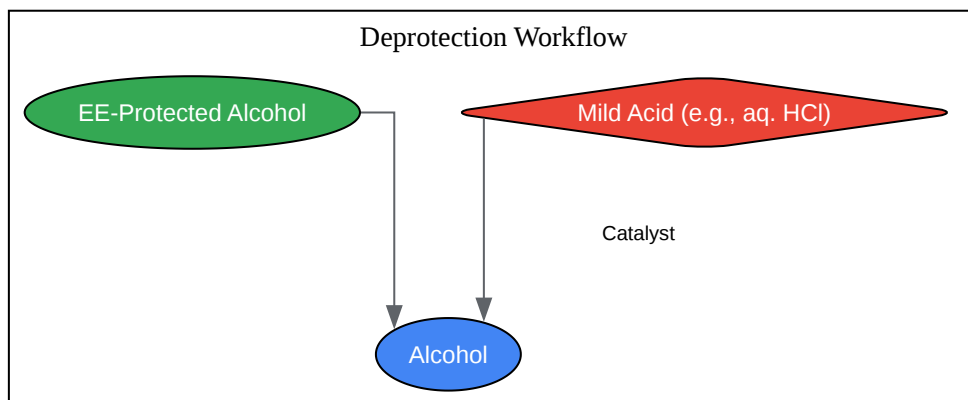
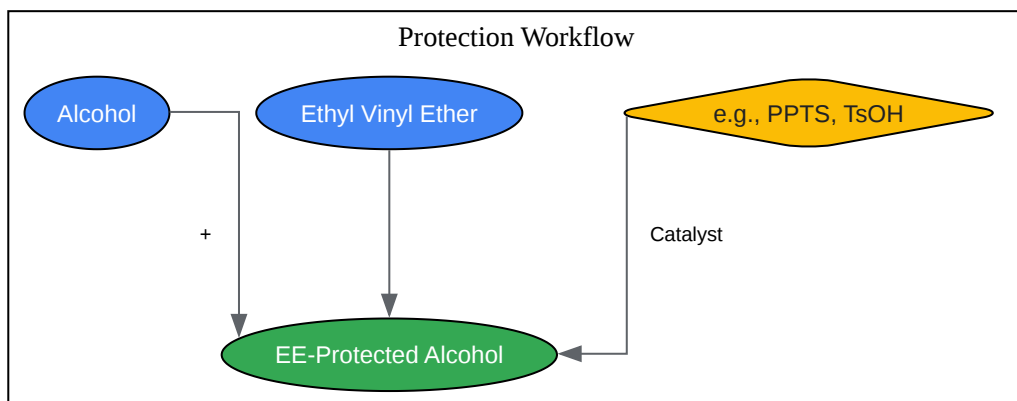
Table 1: Physical and Chemical Properties of **Ethyl Vinyl Ether**

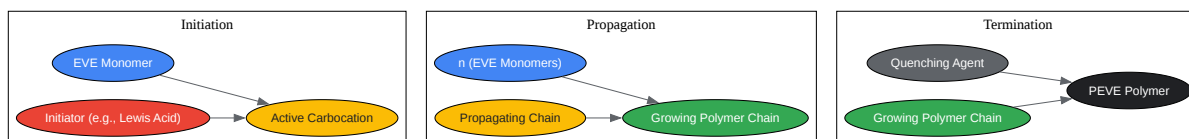
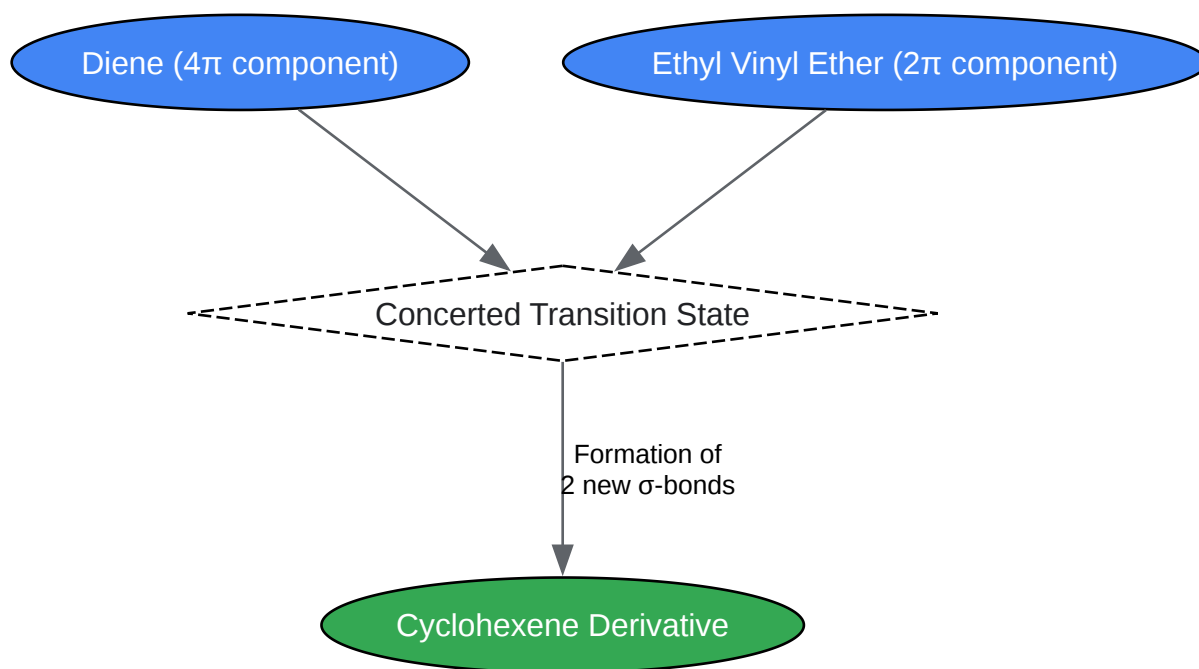
Property	Value	Reference(s)
Molecular Formula	C ₄ H ₈ O	[5]
Molar Mass	72.11 g·mol ⁻¹	[5]
Appearance	Colorless liquid	[5]
Density	0.753 g/cm ³	[6]
Boiling Point	33 °C (91 °F; 306 K)	[5]
Melting Point	-116 °C (-177 °F; 157 K)	[5]
Solubility in Water	8.3 g/L at 15 °C	[5]
Flash Point	-46 °C (-51 °F)	[7]
Autoignition Temp.	202 °C (396 °F; 475 K)	[5]
Refractive Index	1.376	[7]
Stabilizer	Typically 0.1% KOH or N,N-Diethylaniline	[3]

Key Applications in Organic Synthesis

One of the most frequent applications of **ethyl vinyl ether** in multistep synthesis is the protection of hydroxyl groups. Alcohols react with EVE under acidic catalysis to form a 1-ethoxyethyl (EE) acetal, which is stable to a wide range of non-acidic reagents, including organometallics, hydrides, and strong bases.[4][6]

The protection reaction is typically catalyzed by acids such as p-toluenesulfonic acid (TsOH) or pyridinium p-toluenesulfonate (PPTS).[4] Deprotection is conveniently achieved under mild acidic conditions, regenerating the original alcohol.[4][6]





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- To cite this document: BenchChem. [ethyl vinyl ether as a versatile building block in organic synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049138#ethyl-vinyl-ether-as-a-versatile-building-block-in-organic-synthesis]

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